

Handling and storage procedures for methyl dihydrogen phosphate.

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Compound of Interest

Compound Name: Methyl dihydrogen phosphate

Cat. No.: B1219543

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Application Notes and Protocols for Methyl Dihydrogen Phosphate

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **methyl dihydrogen phosphate** (CAS No. 812-00-0). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the product.

Chemical and Physical Properties

Methyl dihydrogen phosphate is a clear, very light amber liquid.^{[1][2]} It is important to be aware of its physical and chemical properties for safe handling and storage.

Table 1: Physical and Chemical Properties of **Methyl Dihydrogen Phosphate**

Property	Value	Source
Molecular Formula	CH ₅ O ₄ P	[3][4]
Molecular Weight	112.02 g/mol	[2][3]
Boiling Point	250.086°C at 760 mmHg	[1][4]
Flash Point	105.048°C	[1][4]
Density	1.42 g/cm ³ at 25°C	[1]
Solubility in Water	≥ 100 mg/mL at 21.11°C; 435 g/L at 25°C	[1][3][4]
Vapor Pressure	0.089 Pa at 25°C	[3]
pKa	1.81 ± 0.10 (Predicted)	[3][4]

Safety and Handling Precautions

Proper handling of **methyl dihydrogen phosphate** is essential to minimize risks. Personnel should be trained on the following procedures and potential hazards.

A comprehensive assessment of the risks should be conducted before handling. The following PPE is recommended:

- **Eye and Face Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[5]
- **Skin Protection:** Wear impervious, flame-resistant clothing and chemical-resistant gloves (e.g., nitrile rubber).[5] Gloves must be inspected before use, and proper glove removal technique should be followed to avoid skin contact.[1] Contaminated clothing should be washed before reuse.[5]
- **Respiratory Protection:** If exposure limits are exceeded or if dusts, aerosols, or vapors are generated, a full-face respirator should be used.[5][6] In case of handling large quantities where dust may be formed, a dust mask is recommended.[1]

- Work in a well-ventilated area to avoid the formation and inhalation of dust, aerosols, mists, or gases.[1][5]
- Avoid contact with skin and eyes.[5]
- Do not breathe dust, fume, gas, mist, vapors, or spray.[5]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[5]
- Wash hands thoroughly after handling.[1][5]
- Do not eat, drink, or smoke in handling areas.

Storage Procedures

Proper storage is critical to maintain the stability and integrity of **methyl dihydrogen phosphate**.

- **Storage Conditions:** Store in a dry, cool, and well-ventilated place.[5] Keep containers tightly closed.[5][6][7] The recommended storage temperature is typically found on the product label.[6][7]
- **Incompatible Materials:** Store apart from foodstuff containers and incompatible materials.[5] Avoid contact with strong reducing agents (like hydrides), as this can lead to the formation of highly toxic and flammable phosphine gas.[1][2][5] Partial oxidation by oxidizing agents may release toxic phosphorus oxides.[1][2][5] It can be neutralized by alkalis or amines.[1][2][5]

Emergency Procedures

In the event of an emergency, follow these procedures and seek medical attention.

Table 2: First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician.[1][5]
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Consult a physician.[1][8]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[1][5]

In case of a spill, follow these steps to contain and clean up the material safely:

- Evacuate: Evacuate personnel to a safe area, upwind of the spill if possible.[1][5]
- Ventilate: Ensure adequate ventilation.[1][5]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[1][6][7]
- Cleanup:
 - Wear appropriate PPE as described in section 2.1.
 - For liquid spills, absorb with an inert material (e.g., sand, diatomite, acid binders).[9]
 - For solid spills, avoid dust formation.[1][5][6] Use spark-proof tools and explosion-proof equipment for collection.[5]
 - Collect the spilled material in a suitable, closed container for disposal.[5]
- Disposal: Dispose of the waste material at a licensed chemical destruction plant.[1] Do not contaminate water, foodstuffs, feed, or seed.[1]

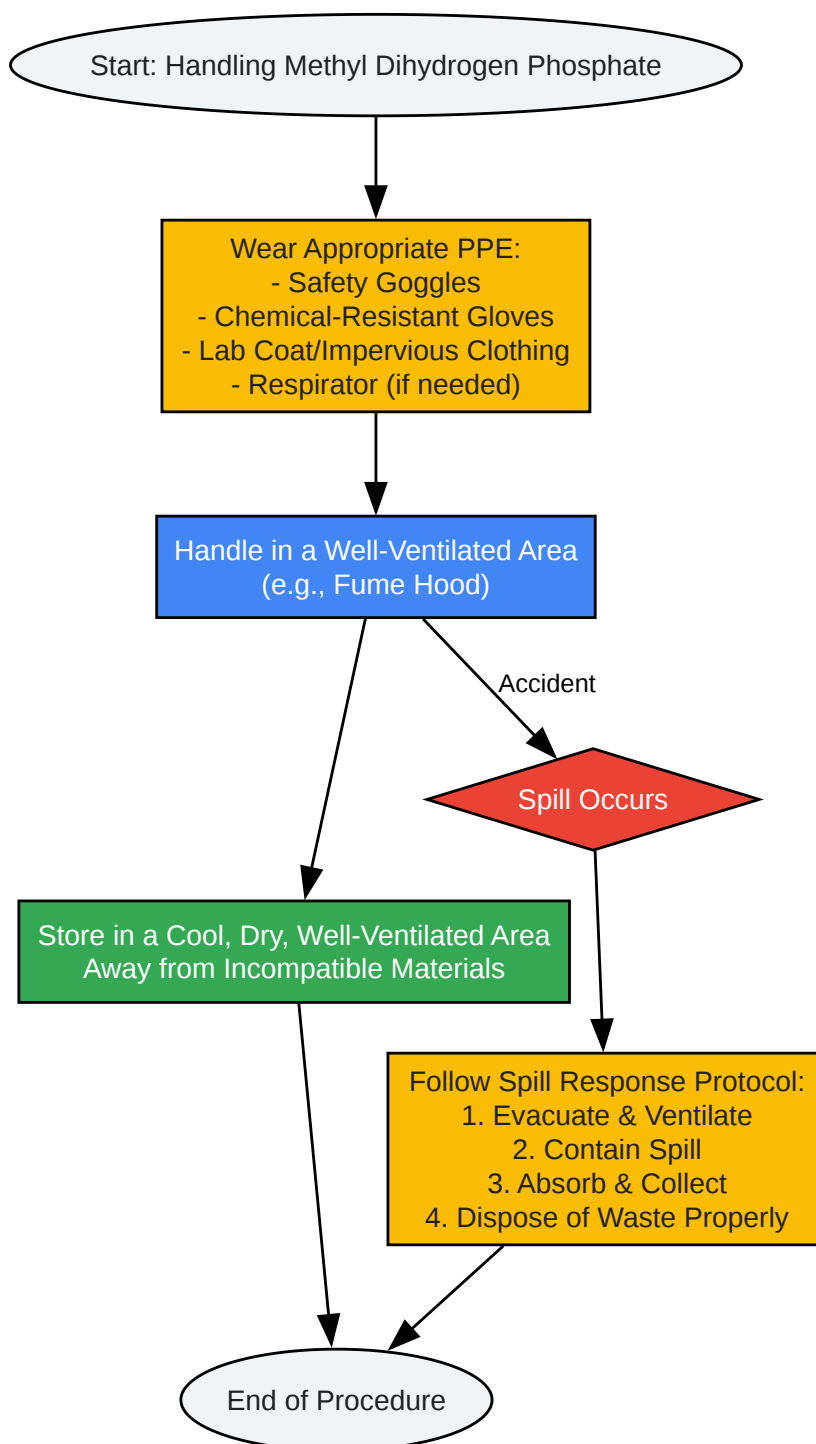
- Extinguishing Media: Use a dry chemical, carbon dioxide, or Halon extinguisher.^[1]
- Specific Hazards: The chemical is likely combustible and may emit toxic fumes of phosphorus oxides when heated to decomposition.^{[1][10]}
- Protective Equipment: Firefighters should wear self-contained breathing apparatus.^[1]

Experimental Protocols

- Preparation:
 - Ensure a safety data sheet (SDS) for **methyl dihydrogen phosphate** is readily available.
 - Verify that a chemical fume hood is operational.
 - Assemble all necessary PPE: safety goggles, lab coat, and chemical-resistant gloves.
- Procedure:
 - Conduct all handling of **methyl dihydrogen phosphate** within a chemical fume hood.
 - Use a clean, designated set of glassware.
 - Measure and dispense the required amount of the chemical carefully to avoid spills.
 - Keep the container tightly sealed when not in use.
- Post-Handling:
 - Clean the work area thoroughly.
 - Dispose of any contaminated materials (e.g., pipette tips, weighing paper) in a designated hazardous waste container.
 - Remove PPE carefully, avoiding contamination of skin.
 - Wash hands thoroughly with soap and water.

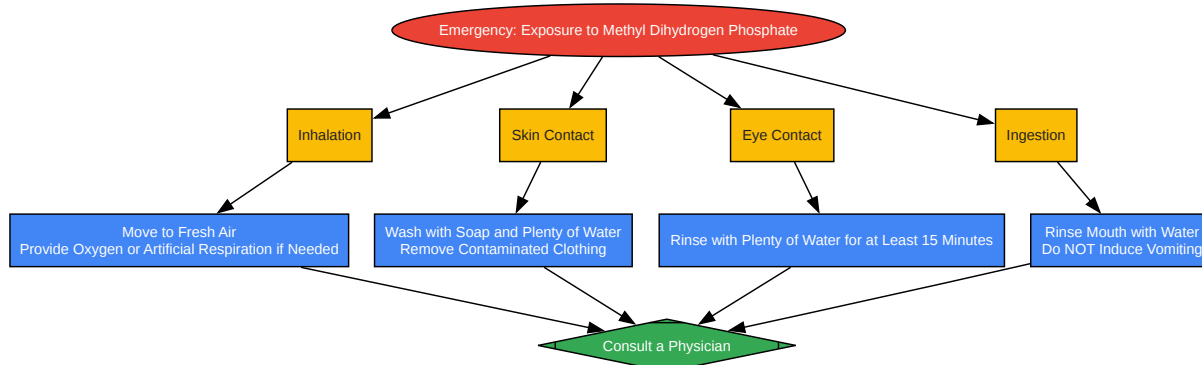
Visualized Workflows

The following diagrams illustrate the logical flow of procedures for handling and responding to incidents involving **methyl dihydrogen phosphate**.



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Caption: Safe Handling and Storage Workflow.



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Caption: First-Aid Response Pathway.

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